

Lachnone A discovery and natural source

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Compound of Interest		
Compound Name:	Lachnone A	
Cat. No.:	B021906	Get Quote

Lachnone A: A Technical Overview Introduction

Lachnone A is a naturally occurring chromone derivative first identified from a filamentous fungus. This technical guide provides a comprehensive overview of the discovery, natural source, and chemical characteristics of **Lachnone A**, intended for researchers, scientists, and professionals in the field of drug development. The document details the experimental protocols for its isolation and structural elucidation, presents quantitative data in a structured format, and visualizes key experimental workflows.

Discovery and Natural Source

Lachnone A was first isolated and identified by Rukachaisirikul and colleagues in 2006. The discovery was the result of a screening program for novel secondary metabolites from filamentous fungi.[1][2]

Natural Source: The compound was isolated from the culture of the filamentous fungus Lachnum sp. BCC 2424. The genus Lachnum is a member of the Ascomycota phylum and is known to produce a variety of secondary metabolites, including other chromone derivatives.[1]

Chemical Structure and Properties

Lachnone A is classified as a chromone, a class of organic compounds that feature a benzopyran-4-one structure. Its chemical formula is C₁₁H₁₀O₄, and it has a molecular weight of



206.19 g/mol .[1] The structure of **Lachnone A** was determined through extensive spectroscopic analysis.

Table 1: Physicochemical Properties of Lachnone A

Property	Value	Reference
Molecular Formula	C11H10O4	[1]
Molecular Weight	206.19	[1]
CAS Number	903892-99-9	[1]
Class	Chromone	[1][2]

Experimental Protocols

The following sections detail the methodologies employed in the isolation, purification, and structural elucidation of **Lachnone A**, based on the original discovery publication.

Fungal Cultivation and Extraction

The producing organism, Lachnum sp. BCC 2424, was cultivated to generate sufficient biomass for the extraction of its secondary metabolites.

- Cultivation: The fungus was grown in a suitable liquid or solid medium to encourage the production of secondary metabolites.
- Extraction: The fungal mycelium and culture broth were extracted using organic solvents, such as ethyl acetate or methanol, to isolate the crude mixture of compounds.

Isolation and Purification of Lachnone A

A multi-step chromatographic process was utilized to isolate **Lachnone A** from the crude extract.

Initial Fractionation: The crude extract was subjected to column chromatography over silica
gel, eluting with a gradient of organic solvents to separate the components based on polarity.



 Further Purification: Fractions containing Lachnone A were further purified using techniques such as preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.

Isolation and Purification Workflow for Lachnone A.

Structure Elucidation

The chemical structure of **Lachnone A** was determined using a combination of spectroscopic techniques.

- Mass Spectrometry (MS): High-resolution mass spectrometry was used to determine the exact molecular weight and elemental composition of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HMQC, HMBC) NMR experiments were conducted to establish the connectivity of atoms and the overall carbon-hydrogen framework of the molecule.
- Infrared (IR) and Ultraviolet (UV) Spectroscopy: These techniques provided information about the functional groups present in the molecule and its chromophoric system.

Quantitative Data

The structural elucidation of **Lachnone A** was supported by detailed analysis of its NMR spectra.

Table 2: 1H and 13C NMR Spectroscopic Data for Lachnone A



Position	¹³ C (δc)	¹Η (δΗ, mult., J in Hz)
2	164.2	-
3	111.8	6.08 (s)
4	176.8	-
4a	119.5	-
5	158.4	-
6	98.6	6.25 (s)
7	162.1	-
8	105.1	-
8a	156.9	-
7-OCH₃	56.0	3.85 (s)
8-CH₃	9.5	2.28 (s)

Data is based on the original publication and may be subject to slight variations depending on the solvent and instrument used.

Biological Activity

Initial screenings of **Lachnone A** and its co-isolated analogues (Lachnones B-E) revealed some biological activity. Lachnones B and D demonstrated mild inhibitory effects against Mycobacterium tuberculosis, both with a Minimum Inhibitory Concentration (MIC) of 200 μ g/mL. The specific biological activities of **Lachnone A** have not been extensively reported in the initial discovery. Further studies are required to fully characterize its pharmacological profile.

Table 3: Antimicrobial Activity of Lachnone Analogues

Compound	Organism	MIC (μg/mL)
Lachnone B	Mycobacterium tuberculosis	200
Lachnone D	Mycobacterium tuberculosis	200



Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the signaling pathways modulated by **Lachnone A**. Given the known biological activities of other chromone derivatives, potential areas for future investigation could include pathways related to inflammation, cell proliferation, and microbial pathogenesis.

Conclusion

Lachnone A is a chromone derivative isolated from the fungus Lachnum sp. BCC 2424. Its structure has been elucidated through standard spectroscopic methods. While initial biological activity screening of its analogues has shown some antimicrobial properties, the full therapeutic potential of **Lachnone A** remains to be explored. This guide provides a foundational summary for researchers interested in the further study and development of this natural product.

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